

Personal protective equipment for handling 1,1-Diethylpropargylamine

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Compound of Interest

Compound Name: 1,1-Diethylpropargylamine

Cat. No.: B1293935

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Essential Safety and Handling Guide for 1,1-Diethylpropargylamine

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This document provides critical safety, handling, and disposal information for **1,1-Diethylpropargylamine** (CAS No. 3234-64-8). Adherence to these guidelines is essential to ensure a safe laboratory environment. This substance is a highly flammable and corrosive liquid, posing significant health risks upon exposure.[\[1\]](#)[\[2\]](#)

Hazard Identification and Classification

Properly understanding the hazards associated with **1,1-Diethylpropargylamine** is the first step in safe handling. The following tables summarize its classification and potential dangers.

Hazard Classification	Description
GHS Hazard Statements	H225: Highly flammable liquid and vapor. [2] H314: Causes severe skin burns and eye damage. [2]
Risk Statements	R11: Highly flammable. R34: Causes burns.
Hazard Codes	F: Flammable. C: Corrosive. [1] [2]

Physicochemical Properties	Value
Boiling Point	71-72 °C @ 90 mm Hg
Density	0.828 g/mL at 25 °C
Flash Point	70 °F (21 °C)
Refractive Index	n _{20/D} 1.4409

Source: ChemicalBook[1][2]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory when handling **1,1-Diethylpropargylamine**.

Protection Type	Specific Recommendations
Eye and Face Protection	Wear chemical safety goggles and a face shield where splashing is a risk.[3]
Skin Protection	Wear suitable protective clothing to prevent skin contact. This includes a lab coat, long pants, and closed-toe shoes.[3] For significant exposure risk, a chemical-resistant suit may be necessary.
Hand Protection	Wear chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber).[4] Always inspect gloves for integrity before use and change them immediately if contaminated.
Respiratory Protection	Use only in a well-ventilated area, preferably under a chemical fume hood.[5][6] If exposure limits are exceeded or irritation is experienced, use a NIOSH-approved respirator with an appropriate cartridge.

Operational and Disposal Plans

Handling and Storage:

- Ventilation: Always handle **1,1-Diethylpropargylamine** in a well-ventilated area or under a chemical fume hood to minimize inhalation of vapors.[5][6]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[1][2] Use non-sparking tools and explosion-proof equipment.[5][6] Ground and bond containers and receiving equipment to prevent static discharge.[5]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[5] Keep in a designated flammables area.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[5]

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[5]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower. Seek immediate medical attention.[5]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5]

Spill and Leak Procedures:

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of ignition.

- Containment: Absorb the spill with inert, non-combustible material (e.g., sand, earth, vermiculite).
- Collection: Collect the absorbed material into a suitable, labeled container for disposal.
- Decontamination: Clean the spill area thoroughly with a suitable decontaminating agent.

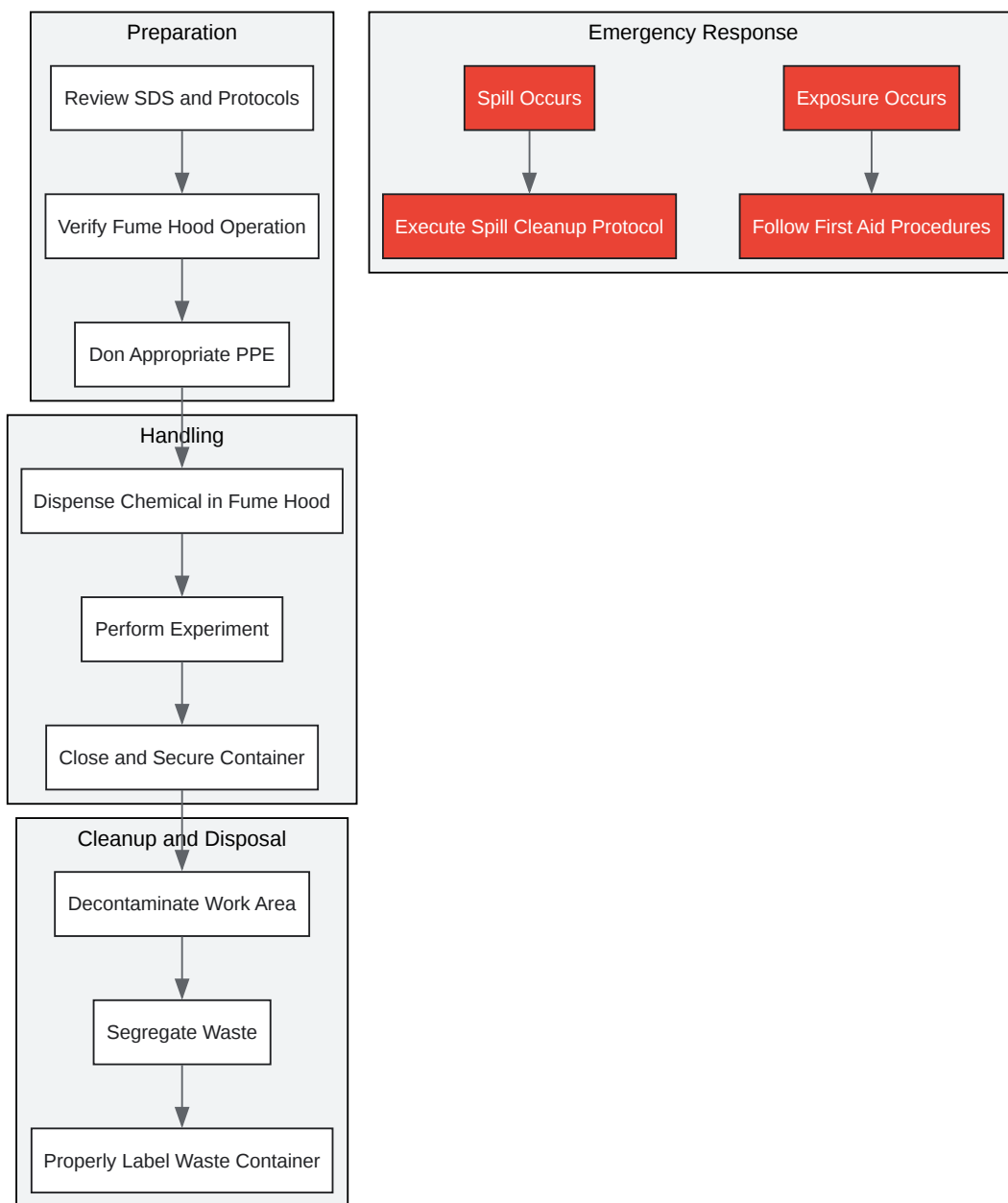
Disposal:

Dispose of **1,1-Diethylpropargylamine** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

Experimental Workflow and Safety Logic

The following diagram illustrates the logical flow of operations when working with **1,1-Diethylpropargylamine**, emphasizing the integration of safety protocols at each step.

Workflow for Handling 1,1-Diethylpropargylamine



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Caption: Safe handling workflow for **1,1-Diethylpropargylamine**.

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